

A Comparative Study of the Solvent Properties of C12 Alkane Isomers

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Compound of Interest

Compound Name: *5-Ethyl-3,3,4-trimethylheptane*

Cat. No.: *B14560231*

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For Researchers, Scientists, and Drug Development Professionals: A Detailed Comparison of Key Solvent Characteristics of Dodecane Isomers

In the realm of chemical research and pharmaceutical development, the choice of solvent is a critical parameter that can significantly influence reaction kinetics, product purity, and formulation stability. While n-dodecane is a well-established solvent, its various branched isomers offer a spectrum of properties that can be advantageous for specific applications. This guide provides an objective comparison of the solvent properties of several C12 alkane isomers, supported by experimental data, to aid in the selection of the most suitable solvent for your research and development needs.

Key Solvent Properties of C12 Alkane Isomers

The isomeric structure of C12 alkanes, specifically the degree and position of branching, plays a crucial role in determining their physical and solvent properties. Generally, increased branching leads to a more compact molecular structure, which in turn affects intermolecular forces, boiling point, viscosity, and density.

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| Flash Point (°C) | 71 | 48 | 60.8 | Not labl e | 134.6 |
|------------------|----|----|------|------------|------------|------------|------------|------------|------------|------------|-------|
| | | | | Avalable | |

Note: Data is compiled from various sources and may have been determined

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